

Application Notes and Protocols: Factice as a Plasticizer in Nitrile Rubber (NBR) Compounds

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Factice, a vulcanized vegetable oil, serves as a functional processing aid and plasticizer in nitrile rubber (NBR) compounds. Historically used as a rubber substitute, modern applications of **factice** leverage its ability to improve the processing characteristics and final properties of NBR vulcanizates.[1][2] This document provides detailed application notes on the use of **factice** in NBR, including its effects on material properties, and protocols for experimental evaluation.

Factice is produced by cross-linking vegetable oils, such as rapeseed or castor oil, with sulfur or other cross-linking agents.[1] The resulting product is a rubber-like material that can be compounded with NBR to enhance dimensional stability, reduce processing temperatures, and improve filler dispersion.[2][3] Different types of **factice** are available, with brown sulfur **factice** being commonly used in NBR applications.[4]

Effects of Factice on NBR Compound Properties

The incorporation of **factice** into NBR compounds can lead to a range of beneficial effects on both the processing and the final physical properties of the vulcanizate.

Processing Properties



The addition of **factice** as a processing aid offers several advantages during the mixing and shaping of NBR compounds:

- Reduced Mixing Temperature and Time: Factice can lower the internal temperature of the rubber compound during mixing, which helps to prevent scorching and can reduce energy consumption.[2][3]
- Improved Filler Dispersion: It aids in the homogeneous distribution of fillers, such as carbon black, within the rubber matrix.[2]
- Enhanced Dimensional Stability: Factice significantly improves the dimensional accuracy of extruded and molded products by reducing die swell and shrinkage.[2][3][4]
- Improved Flow Properties: It can enhance the flow of the compound, leading to better mold filling and reduced processing defects.[3]

Physical and Mechanical Properties

While primarily a processing aid, **factice** can also influence the mechanical properties of the final NBR vulcanizate. The extent of these effects depends on the type and loading level of the **factice** used.

- Hardness: Factice generally acts as a softener, leading to a decrease in the Shore A hardness of the NBR vulcanizate.[5]
- Tensile Strength and Elongation: The effect on tensile strength and elongation at break can vary. In some cases, the improved dispersion of reinforcing fillers can help maintain or slightly improve these properties.
- Compression Set: Certain types of **factice** are formulated to have a low influence on compression set, which is a critical property for sealing applications.[4]
- Swelling Resistance: Castor oil-based factice is noted for its ability to optimize the swelling resistance of NBR in oils and solvents.[4]
- Surface Finish: The use of **factice** can result in a smoother, more velvety surface finish on the final rubber product.[3]





Quantitative Data on the Effects of Factice in NBR

The following tables summarize the typical quantitative effects of incorporating brown sulfur **factice** into a standard NBR compound. The data presented here is illustrative and based on general trends observed with plasticizers in NBR. Actual results will vary depending on the specific formulation, type of **factice**, and processing conditions.

Table 1: Typical NBR Formulation with and without

Factice

Ingredient	Control Compound (phr)	NBR with Factice (phr)	
NBR (33% ACN)	100	100	
Carbon Black (N550)	50	50	
Zinc Oxide	5	5	
Stearic Acid	1	1	
Antioxidant	1.5	1.5	
Sulfur	1.5	1.5	
Accelerator (TBBS)	1	1	
Brown Sulfur Factice	0	15	

Table 2: Comparison of Physical and Mechanical Properties



Property	Standard	Control Compound	NBR with 15 phr Factice
Cure Characteristics (at 160°C)	ASTM D5289		
Minimum Torque (ML), dNm	1.5	1.2	_
Maximum Torque (MH), dNm	12.0	11.0	
Scorch Time (ts2), min	3.5	3.8	_
Optimum Cure Time (t90), min	12.0	11.5	
Mechanical Properties (Unaged)			
Hardness, Shore A	ASTM D2240	70	65
Tensile Strength, MPa	ASTM D412	18.0	17.0
Elongation at Break, %	ASTM D412	450	480
Compression Set	ASTM D395, Method B (22h @ 100°C)		
Compression Set, %	25	28	_
Fluid Resistance (70h @ 100°C in ASTM Oil No. 3)	ASTM D471		
Volume Change, %	+25	+22	
Hardness Change, points	-10	-8	-

Experimental Protocols



The following are detailed protocols for the evaluation of **factice** in NBR compounds.

Compounding Protocol

- Mastication: Masticate the NBR on a two-roll mill at a temperature of 50-60°C for 2-3 minutes.
- Addition of Factice and Activators: Add the factice, zinc oxide, and stearic acid to the NBR and mix until fully incorporated.
- Addition of Filler: Add the carbon black in increments, ensuring complete dispersion after each addition.
- Addition of Antioxidant: Add the antioxidant and mix thoroughly.
- Addition of Curatives: Add the sulfur and accelerator at a lower mill temperature (around 40°C) to prevent scorching. Mix until a homogeneous compound is achieved.
- Sheeting: Sheet out the compound to the desired thickness and allow it to mature for at least 24 hours at room temperature before vulcanization.

Vulcanization Protocol

- Molding: Place the uncured NBR compound into a pre-heated mold in a compression molding press.
- Curing: Cure the compound at a temperature of 160°C for the optimum cure time (t90)
 determined by rheometry. Apply a pressure of approximately 10 MPa.
- Cooling and Demolding: After the curing cycle is complete, cool the mold under pressure before demolding the vulcanized rubber sheet.

Testing Protocols

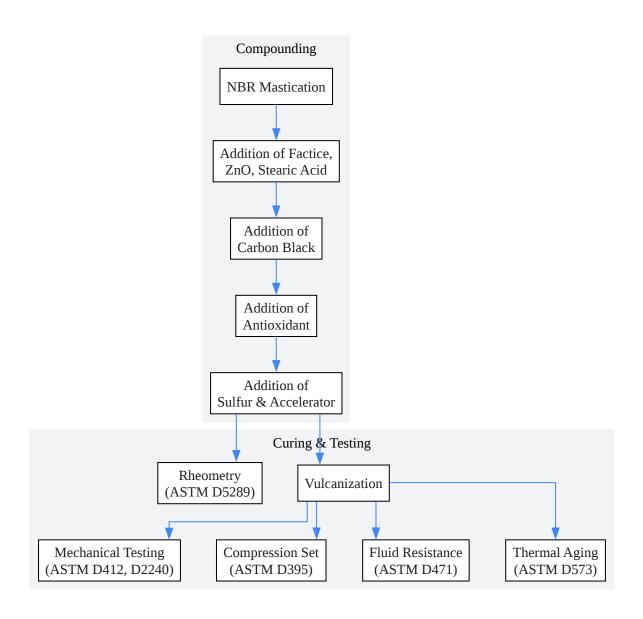
 Cure Characteristics: Determine the cure characteristics of the NBR compounds using a Moving Die Rheometer (MDR) according to ASTM D5289.



- Mechanical Properties: Measure the tensile strength, elongation at break, and hardness of the vulcanized samples according to ASTM D412 and ASTM D2240, respectively.
- Compression Set: Evaluate the compression set of the vulcanizates under constant deflection in air using ASTM D395, Method B.
- Fluid Resistance: Test the resistance of the vulcanized rubber to swelling in ASTM Oil No. 3 according to the procedures outlined in ASTM D471.
- Thermal Aging: Perform thermal aging tests in a hot air oven as per ASTM D573 to evaluate the retention of mechanical properties after exposure to elevated temperatures.

Visualizations Experimental Workflow for Evaluating Factice in NBR



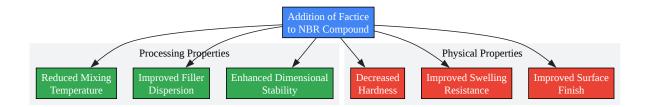


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Caption: Experimental workflow for compounding and testing NBR with **factice**.



Influence of Factice on NBR Properties



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Caption: Logical relationships of **factice**'s influence on NBR properties.

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- To cite this document: BenchChem. [Application Notes and Protocols: Factice as a Plasticizer in Nitrile Rubber (NBR) Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173319#factice-as-a-plasticizer-in-nitrile-rubber-nbr-compounds]

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